

Technical Support Center: Enhancing the Rainfastness of Prohexadione Formulations

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B166674

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This technical support center is designed to provide researchers, scientists, and formulation development professionals with comprehensive guidance on enhancing the rainfastness of **Prohexadione** formulations. Below, you will find troubleshooting guides and frequently asked questions (FAQs) in a user-friendly question-and-answer format to address specific challenges you may encounter during your experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **Prohexadione** and what is its primary mode of action?

Prohexadione, typically used as **Prohexadione**-calcium, is a plant growth regulator. Its primary mode of action is the inhibition of the late stages of gibberellin biosynthesis in plants.^[1] Gibberellins are plant hormones that regulate various developmental processes, including stem elongation. By inhibiting their production, **Prohexadione**-calcium effectively reduces vegetative shoot growth, leading to more compact plants.^[2]

Q2: What is "rainfastness" and why is it critical for **Prohexadione** formulations?

Rainfastness refers to the ability of a foliar-applied product, like a **Prohexadione** formulation, to resist being washed off by rainfall or irrigation.^[3] Since **Prohexadione** is absorbed by the plant's green tissues, it needs to remain on the leaf surface for a sufficient amount of time to be absorbed.^[1] If it is washed off prematurely, its efficacy in controlling plant growth will be significantly reduced.

Q3: How long does it take for a **Prohexadione** formulation to become rainfast?

The time required for a **Prohexadione** formulation to become rainfast can vary depending on the specific formulation, the adjuvants used, and environmental conditions. However, as a general guideline, some product labels for **Prohexadione**-calcium suggest allowing 6 hours for the product to become rainfast after application.

Q4: What are the main types of adjuvants that can enhance the rainfastness of **Prohexadione**?

Adjuvants are substances added to a spray mixture to improve the performance of the active ingredient. For enhancing the rainfastness of **Prohexadione** formulations, the following types of adjuvants are commonly considered:

- Surfactants (e.g., Non-ionic Surfactants - NIS): These agents reduce the surface tension of the spray droplets, allowing for better spreading and coverage on the leaf surface.^[4]
- Crop Oil Concentrates (COC): These are petroleum or vegetable oil-based adjuvants that can improve the penetration of the active ingredient through the waxy cuticle of the leaf, which can also contribute to improved rainfastness.
- Stickers: These adjuvants are designed to increase the adhesion of the spray deposit to the leaf surface, making it more resistant to wash-off from rain.

Q5: Are there different formulations of **Prohexadione** available, and does the formulation type affect rainfastness?

Yes, **Prohexadione** is available in different formulations, with the most common being Water Dispersible Granules (WDG). A newer Oil Dispersion (OD) formulation has also been introduced. The formulation type can significantly impact rainfastness. Generally, oil-based formulations or those containing built-in adjuvants may offer better rainfastness compared to simple water-dispersible granules.

Troubleshooting Guide

Q1: My **Prohexadione** formulation shows poor efficacy after a rainfall event. What are the likely causes and how can I troubleshoot this?

Poor efficacy after rainfall is a classic sign of insufficient rainfastness. Here are the potential causes and troubleshooting steps:

- Inadequate Drying Time: The formulation may not have had enough time to dry and be absorbed by the plant before the rain.
 - Solution: Monitor weather forecasts and plan applications to allow for the recommended rain-free period (e.g., 6 hours) after application.
- Suboptimal Adjuvant Selection: The type or concentration of the adjuvant used may not be optimal for your specific formulation and environmental conditions.
 - Solution: Conduct a small-scale experiment to compare the efficacy of your **Prohexadione** formulation with different adjuvants (e.g., NIS vs. COC) and at various concentrations. Refer to the experimental protocols below for guidance.
- Incorrect Application Rate: If the initial application rate of **Prohexadione** was too low, even a small amount of wash-off could reduce the active ingredient below its effective concentration.
 - Solution: Ensure you are using the recommended application rate for your target plant species and growth stage.

Q2: I observed precipitation in my spray tank after mixing **Prohexadione**-calcium with other products. What could be the cause?

This is a common issue when tank-mixing **Prohexadione**-calcium with certain other products, particularly foliar fertilizers containing free calcium ions. **Prohexadione**-calcium can react with free calcium, leading to the precipitation of the active ingredient. This will not only clog your sprayer nozzles but also significantly reduce the efficacy of the application.

- Solution: Avoid tank-mixing **Prohexadione**-calcium with foliar nutrient sprays containing calcium chloride or other sources of free calcium. Chelated calcium formulations are generally more compatible. Always perform a jar test to check for compatibility before mixing a new combination in your spray tank.

Q3: I am working with hard water. Can this affect the performance of my **Prohexadione** formulation?

Yes, hard water, which has a high concentration of calcium and magnesium ions, can negatively impact the performance of **Prohexadione**-calcium. The active form of **Prohexadione** is the free acid, and in a spray solution, the calcium salt dissociates to release this active form. High levels of calcium in the water can suppress this dissociation, leading to reduced efficacy.

- Solution: Use a water conditioner, such as ammonium sulfate (AMS), in your spray solution. AMS will bind with the calcium ions in the hard water, allowing for the release of the active **Prohexadione** acid.

Q4: I have observed phytotoxicity (e.g., fruit cracking) on my plants after applying **Prohexadione**-calcium. What could be the reason?

While **Prohexadione** is generally safe for target crops, phytotoxicity can occur under certain conditions or on sensitive varieties. For example, in 'Empire' apples, **Prohexadione**-calcium has been observed to cause fruit cracking and corking. This damage can be worsened by the addition of a water conditioner.

- Solution:
 - Variety Sensitivity: Be aware of the sensitivity of the specific plant variety you are working with. Conduct a small-scale trial on a few plants before treating a large area.
 - Adjuvant and Tank-Mix Effects: The addition of certain adjuvants or tank-mix partners can sometimes increase the risk of phytotoxicity. If you observe phytotoxicity, try applying **Prohexadione**-calcium with a different adjuvant or on its own.
 - Environmental Conditions: High temperatures and humidity can sometimes increase the absorption of plant growth regulators, potentially leading to phytotoxicity. Avoid applying during the hottest part of the day.

Data Presentation

While extensive public data on the specific rainfastness of various **Prohexadione** formulations is limited, the following table provides a template for how to structure your own experimental data for clear comparison. This format will allow you to systematically evaluate the impact of different adjuvants on the rainfastness of your **Prohexadione** formulations.

Table 1: Template for **Prohexadione**-calcium Rainfastness Data

Formulation Type	Adjuvant Type	Adjuvant Conc. (% v/v)	Rainfall Intensity (mm/hr)	Rainfall Duration (min)	Time Between Application and Rainfall (min)	Prohexadione-calcium Remaining on Leaf Surface (%)
WDG	None (Control)	0	10	30	60	Enter your data here
WDG	NIS	0.25	10	30	60	Enter your data here
WDG	COC	1.0	10	30	60	Enter your data here
OD	None (Control)	0	10	30	60	Enter your data here
OD	NIS	0.25	10	30	60	Enter your data here
OD	COC	1.0	10	30	60	Enter your data here
WDG	None (Control)	0	20	30	120	Enter your data here
WDG	NIS	0.25	20	30	120	Enter your data here
WDG	COC	1.0	20	30	120	Enter your data here

Experimental Protocols

Here are detailed methodologies for key experiments to evaluate and enhance the rainfastness of **Prohexadione** formulations.

Protocol 1: Rainfastness Evaluation using a Rainfall Simulator

Objective: To quantify the amount of **Prohexadione**-calcium washed off from a leaf surface by simulated rainfall when formulated with different adjuvants.

Materials:

- **Prohexadione**-calcium formulation (e.g., WDG or OD)
- Adjuvants (e.g., NIS, COC)
- Target plants (e.g., apple seedlings, peanut plants) grown in pots
- Laboratory track sprayer
- Rainfall simulator with adjustable intensity and duration
- Deionized water
- Analytical balance, volumetric flasks, pipettes

Methodology:

- **Formulation Preparation:** Prepare spray solutions of the **Prohexadione** formulation at a target concentration (e.g., 200 mg/L). For treatments with adjuvants, add the adjuvant at the desired concentration (e.g., 0.25% v/v for NIS, 1.0% v/v for COC). Include a control treatment with no adjuvant.
- **Plant Preparation:** Select healthy, uniform plants for the experiment.
- **Application:** Use a laboratory track sprayer to apply the formulations to the plants, ensuring uniform coverage of the leaf surfaces. Leave a set of plants unsprayed to serve as a baseline control for the analytical method.
- **Drying Period:** Allow the applied formulations to dry on the leaf surfaces for a specified period (e.g., 60 minutes) under controlled environmental conditions (e.g., 25°C, 50% relative humidity).

- Rainfall Simulation: Place the treated plants in the rainfall simulator. Subject the plants to a simulated rainfall event of a known intensity (e.g., 10 mm/hr) and duration (e.g., 30 minutes).
- Sample Collection: Immediately after the rainfall simulation, carefully collect a representative sample of leaves from each plant.
- Residue Analysis: Analyze the amount of **Prohexadione**-calcium remaining on the leaf surfaces using the analytical protocol described below.

Protocol 2: Analysis of Prohexadione-calcium Residue on Leaf Surfaces

Objective: To quantify the concentration of **Prohexadione**-calcium on leaf surfaces using High-Performance Liquid Chromatography (HPLC).

Materials:

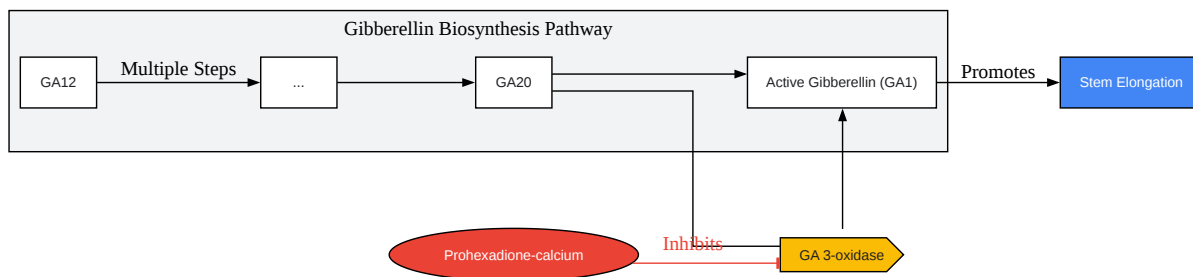
- Leaf samples from the rainfastness experiment
- Extraction solvent (e.g., acetonitrile:water mixture)
- HPLC system with a UV detector
- C18 HPLC column
- **Prohexadione**-calcium analytical standard
- Vortex mixer, centrifuge, syringe filters

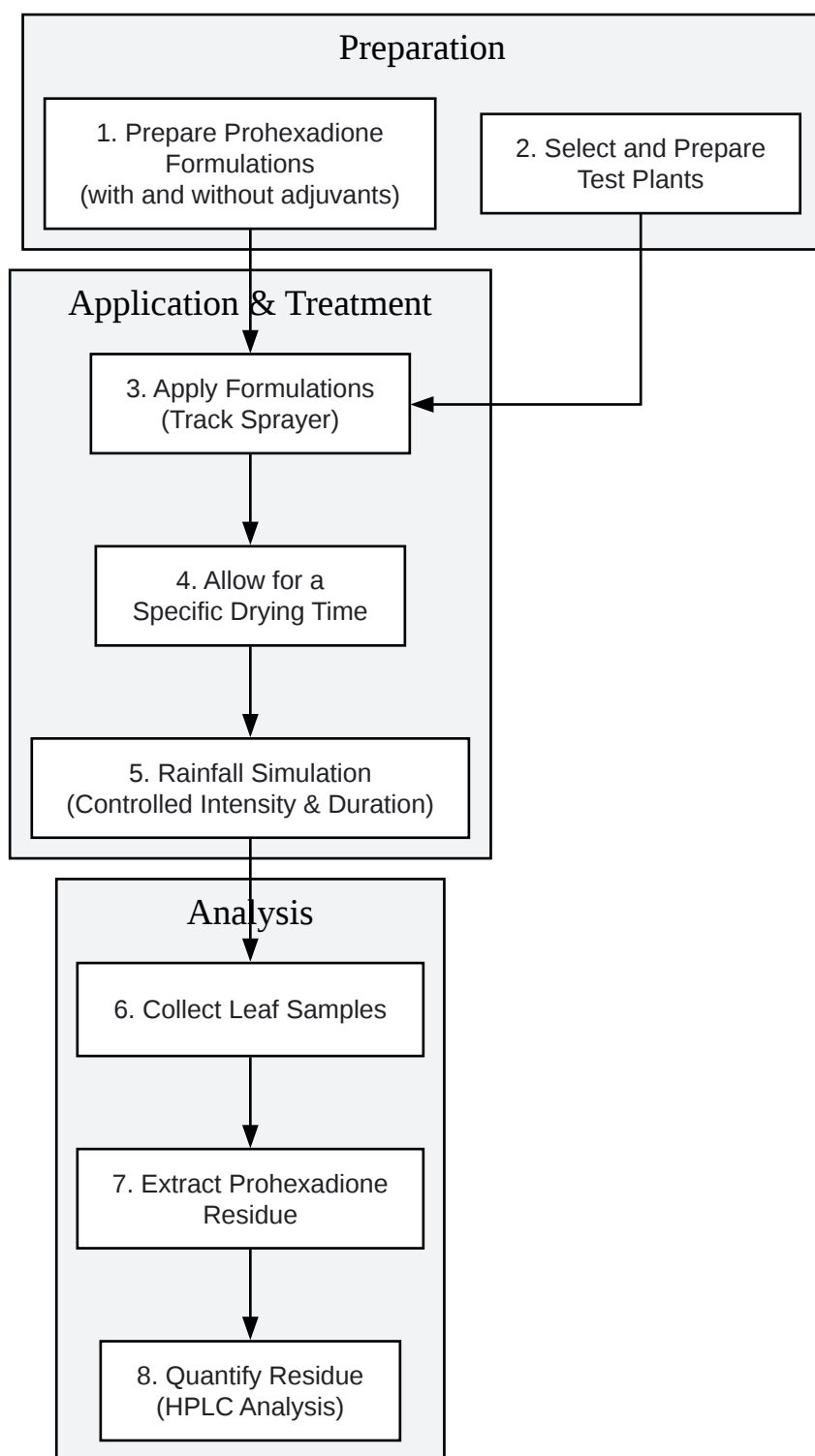
Methodology:

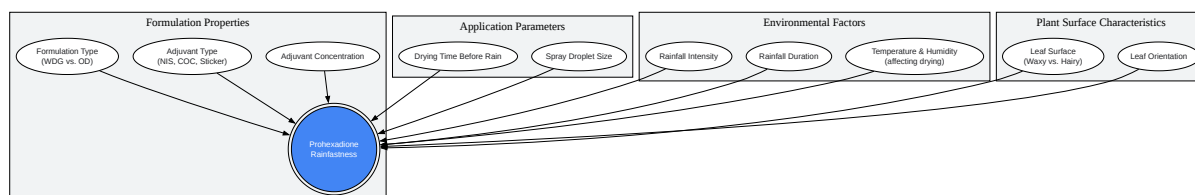
- Extraction: a. Weigh a known amount of leaf tissue (e.g., 5 grams) into a centrifuge tube. b. Add a specific volume of extraction solvent (e.g., 20 mL). c. Vortex the sample for 2 minutes to wash the **Prohexadione**-calcium from the leaf surface. d. Centrifuge the sample to pellet the leaf material.
- Sample Preparation: a. Take an aliquot of the supernatant. b. Filter the aliquot through a 0.45 µm syringe filter into an HPLC vial.

- HPLC Analysis: a. Inject the sample into the HPLC system. b. Use a suitable mobile phase (e.g., a gradient of acetonitrile and water with a small amount of acid like formic acid) to separate the **Prohexadione** from other compounds. c. Detect the **Prohexadione** using a UV detector at the appropriate wavelength (e.g., around 230 nm).
- Quantification: a. Prepare a calibration curve using the **Prohexadione**-calcium analytical standard. b. Quantify the amount of **Prohexadione**-calcium in the samples by comparing their peak areas to the calibration curve. c. Calculate the percentage of **Prohexadione**-calcium remaining on the leaf surface relative to the amount applied (determined from a set of plants that were sprayed but not subjected to rainfall).

Visualizations







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